

Preparation of 4-Hydroxybenzamidine Hydrochloride Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-Hydroxybenzamidine hydrochloride

Cat. No.: B014794

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Abstract

4-Hydroxybenzamidine hydrochloride is a pivotal serine protease inhibitor utilized extensively in biochemical research and pharmaceutical development. Its efficacy in studying enzyme kinetics, regulating protein interactions, and its potential as a therapeutic agent necessitates the preparation of accurate and stable stock solutions.^[1] This document provides a comprehensive guide to preparing stock solutions of **4-Hydroxybenzamidine hydrochloride**, including its physicochemical properties, solubility, and detailed protocols for creating both aqueous and organic solvent-based stocks.

Compound Information

4-Hydroxybenzamidine hydrochloride is an off-white to white crystalline powder. Its hydroxyl group enhances its solubility and reactivity, making it a versatile tool for researchers.^[1]

Table 1: Physicochemical Properties of **4-Hydroxybenzamidine Hydrochloride**

Property	Value	References
CAS Number	38148-63-9	[1][2][3]
Molecular Formula	C ₇ H ₈ N ₂ O·HCl	[1]
Molecular Weight	172.61 g/mol	[1][3]
Appearance	Off-white to white powder/crystal	[1][2]
Purity	≥98%	[2][3]
Melting Point	223-227 °C	[2][3]
Storage Temperature	2-8 °C or Room Temperature (<15°C, cool and dark place)	[1][3]

Solubility

While specific quantitative solubility data for **4-Hydroxybenzamidine hydrochloride** is not readily available in the literature, it is known to be soluble in methanol.[3] For practical laboratory purposes, the solubility of the closely related compound, benzamidine hydrochloride, can be used as a valuable reference point for selecting appropriate solvents.

Table 2: Solubility of Benzamidine Hydrochloride (Reference Data)

Solvent	Approximate Solubility	References
Water	100 mg/mL (may require heating)	
DMSO	25 mg/mL	[4]
Ethanol	10 mg/mL	[4]
PBS (pH 7.2)	3 mg/mL	[4]

It is strongly recommended to perform a small-scale, preliminary solubility test to determine the optimal solvent and concentration for your specific experimental needs.

Experimental Protocols

Safety Precautions: Always handle **4-Hydroxybenzamidinium hydrochloride** in a well-ventilated area, preferably a fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. Consult the Safety Data Sheet (SDS) for detailed safety information.

Protocol for Preparing an Aqueous Stock Solution (e.g., 100 mM in Water)

Aqueous solutions are ideal for many biological assays but should be prepared fresh for optimal activity.^[4]

Materials:

- **4-Hydroxybenzamidinium hydrochloride** powder
- High-purity, sterile deionized water
- Sterile conical tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath (optional)

Procedure:

- Calculate the required mass: To prepare 10 mL of a 100 mM stock solution, calculate the mass of **4-Hydroxybenzamidinium hydrochloride** needed:
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 172.61 \text{ g/mol} = 0.17261 \text{ g (or 172.6 mg)}$
- Weigh the compound: Accurately weigh out 172.6 mg of **4-Hydroxybenzamidinium hydrochloride** powder and transfer it to a 15 mL conical tube.
- Dissolution: Add approximately 8 mL of sterile deionized water to the tube.

- **Mixing:** Vortex the solution vigorously until the powder is completely dissolved. If dissolution is slow, gentle warming in a water bath (not exceeding 40°C) can be applied.
- **Final Volume Adjustment:** Once fully dissolved, add sterile deionized water to bring the final volume to 10 mL.
- **Sterilization (Optional):** If required for your application, sterile-filter the solution through a 0.22 µm syringe filter into a new sterile tube.
- **Storage:** Use the aqueous solution immediately. For very short-term storage (less than a day), keep it at 2-8°C. It is not recommended to store aqueous solutions for extended periods.^[4]

Protocol for Preparing an Organic Stock Solution (e.g., 500 mM in DMSO)

Organic stock solutions, particularly in DMSO, are often more stable and can be stored for longer periods.

Materials:

- **4-Hydroxybenzamidinium hydrochloride** powder
- Anhydrous, sterile-filtered DMSO
- Sterile, low-retention microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

Procedure:

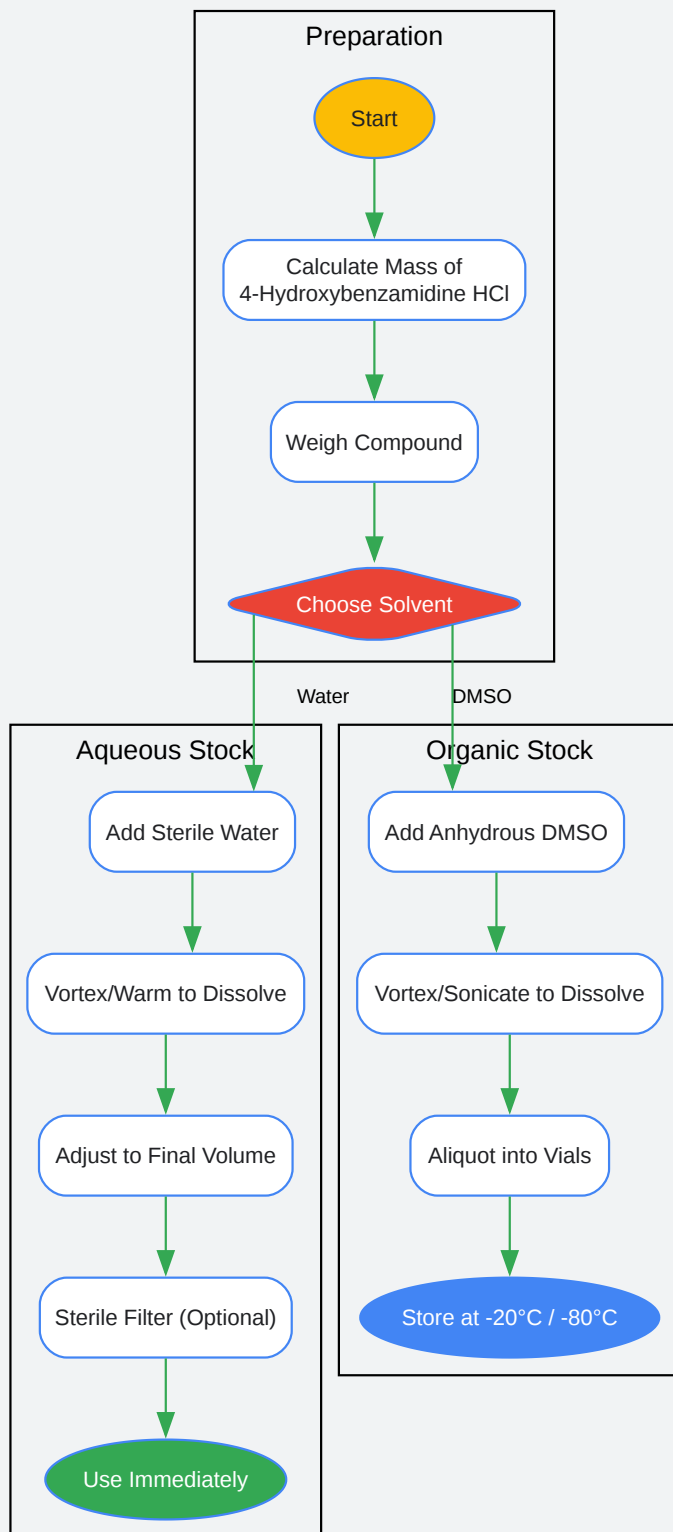
- **Calculate the required mass:** To prepare 2 mL of a 500 mM stock solution in DMSO, calculate the mass needed:
 - $\text{Mass (g)} = 0.5 \text{ mol/L} \times 0.002 \text{ L} \times 172.61 \text{ g/mol} = 0.17261 \text{ g (or 172.6 mg)}$

- Weigh the compound: In a sterile microcentrifuge tube, accurately weigh 172.6 mg of **4-Hydroxybenzamidinium hydrochloride**.
- Dissolution: Carefully add 2 mL of anhydrous DMSO to the tube.
- Mixing: Vortex the solution thoroughly until all the solid has dissolved. Gentle warming or brief sonication can assist with dissolution.
- Aliquoting and Storage: Aliquot the concentrated stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Note on Dilution: When preparing working solutions from a DMSO stock, ensure the final concentration of DMSO in your assay is low (typically <0.5%) to avoid solvent-induced artifacts in biological systems.

Visualized Workflow

Workflow for Preparing 4-Hydroxybenzamidinium Hydrochloride Stock Solution

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